

Data Presentation: Thermal Decomposition of Lanthanide Sulfates

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Compound of Interest

Compound Name: *Gadolinium(III) sulfate octahydrate*

Cat. No.: *B079784*

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The thermal decomposition of hydrated lanthanide sulfates typically follows a multi-step pathway involving dehydration, transformation to an anhydrous sulfate, decomposition to an intermediate oxysulfate, and finally, the formation of the corresponding lanthanide oxide. The stability and transition temperatures of these compounds exhibit a discernible trend across the lanthanide series.

The following table summarizes the key temperature ranges for the thermal decomposition stages of various lanthanide sulfates. It is important to note that these values can be significantly influenced by experimental conditions such as heating rate and atmosphere.

Lanthanide (Ln)	Dehydration Range (°C)	Anhydrous Sulfate Formation (°C)	Anhydrous Sulfate to Oxysulfate (Ln ₂ O ₂ SO ₄) (°C)	Oxysulfate to Oxide (Ln ₂ O ₃) (°C)
General Trend	40 - 260	155 - 295[1]	850 - 950[2]	1050 - 1150[2]
Lanthanum (La)	-	~400	860 - 1050	1300 - 1440
Cerium (Ce)	-	-	700 - 920 (to CeO ₂)[1]	-
Praseodymium (Pr)	-	~350[3]	> 870 (in Argon) [1][3]	-
Neodymium (Nd)	-	155 - 295[1]	-	-
Samarium (Sm)	-	155 - 295[1]	-	-
Europium (Eu)	-	~380-390 (crystallization)	> 670	-
Gadolinium (Gd)	40 - 110 (start)[1]	155 - 295[1]	-	-
Dysprosium (Dy)	40 - 110 (start)[1]	155 - 295[1]	-	-
Holmium (Ho)	40 - 110 (start)[1]	155 - 295[1]	-	-
Erbium (Er)	40 - 110 (start)[1]	155 - 295[1]	-	-
Ytterbium (Yb)	40 - 110 (start)[1]	155 - 295[1]	-	-

Note: Temperature ranges can vary based on the specific hydrate form and experimental conditions. The decomposition of Cerium (III) sulfate proceeds to the more stable Cerium (IV) oxide (CeO₂).

Experimental Protocols

The data presented in this guide is derived from standard thermal analysis techniques, primarily Thermogravimetric Analysis (TGA) and Differential Thermal Analysis (DTA).

1. Sample Preparation:

- The starting materials are typically hydrated lanthanide sulfates, such as $\text{Ln}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$.
- Samples are used in powdered form to ensure uniform heat distribution. A consistent sample mass (e.g., 5-10 mg) is used for each experiment to ensure comparability.

2. Instrumentation:

- A simultaneous TGA/DTA instrument is commonly employed. This allows for the concurrent measurement of mass loss (TGA) and temperature differences (DTA) between the sample and an inert reference.
- Crucibles are typically made of alumina or platinum.

3. Experimental Conditions:

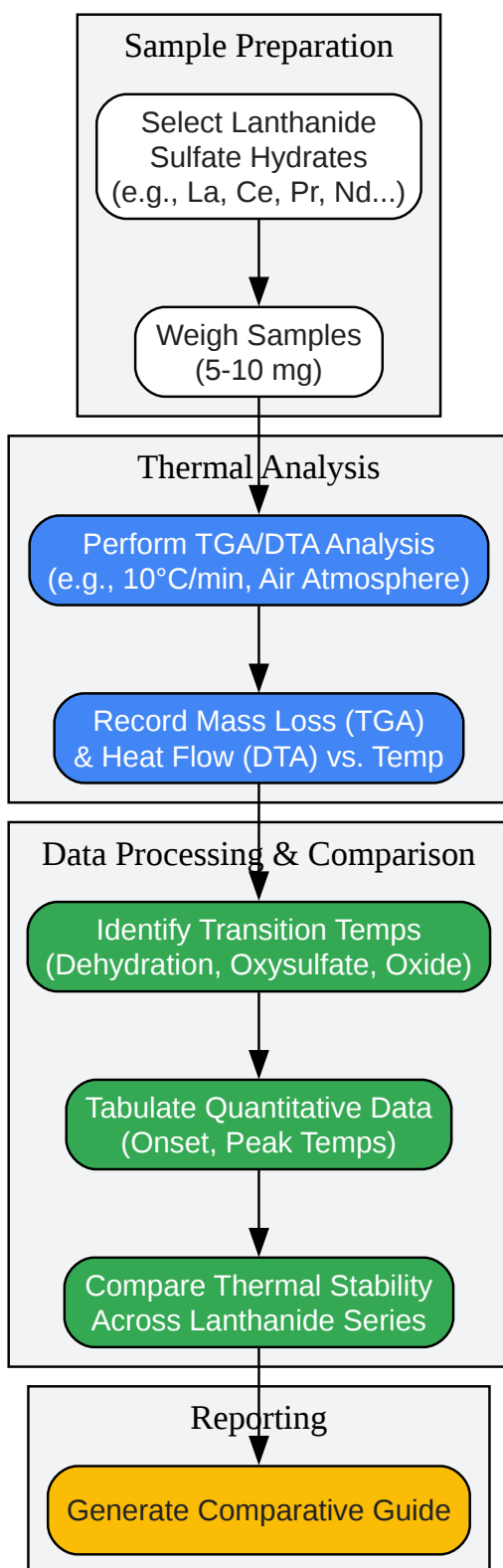
- Heating Rate: A controlled, linear heating rate is crucial. A typical rate used in these analyses is 10 °C/min.
- Temperature Program: Samples are heated from ambient temperature up to 1400-1500 °C to ensure complete decomposition to the final oxide product.
- Atmosphere: The thermal decomposition is highly sensitive to the surrounding atmosphere. [1] Experiments are commonly conducted in a dynamic atmosphere of dry air or an inert gas like nitrogen or argon, with a consistent flow rate (e.g., 50-100 mL/min).

4. Data Analysis:

- The TGA curve plots the percentage of mass loss against temperature, indicating dehydration and decomposition steps.
- The DTA curve shows endothermic (heat absorbing) or exothermic (heat releasing) events, such as phase transitions and decomposition reactions.
- Onset temperatures and peak temperatures are determined from the curves to define the thermal events.

Visualization

The logical workflow for conducting a comparative thermal analysis of lanthanide sulfates is depicted below.



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